

Personal protective equipment for handling P7170

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Compound of Interest

Compound Name: P7170

Cat. No.: B609811

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Essential Safety and Handling Guide for P7170

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **P7170**, a Ponceau S solution with 0.1% (w/v) in 5% acetic acid. The information is tailored for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Product and Hazard Information

Sigma-Aldrich's **P7170** is not classified as a hazardous substance or mixture under Regulation (EC) No. 1272/2008.^[1] However, it contains acetic acid, which necessitates careful handling to mitigate potential risks.^[1] The chemical, physical, and toxicological properties of the mixture have not been exhaustively investigated.

Component	Concentration (% w/w)	CAS Number
Acetic Acid	≥ 5 - < 10	64-19-7
Ponceau S	0.1	6226-79-5
Water	Balance	7732-18-5

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **P7170** to ensure personal safety in the laboratory.

Protection Type	Recommended PPE	Standard	Notes
Eye/Face Protection	Tightly fitting safety goggles.	NIOSH (US) or EN 166 (EU)	A face shield (minimum 8-inch) should be used if there is a risk of splashing. [2]
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile, neoprene, or butyl rubber).	EU Directive 89/686/EEC and EN 374	Gloves must be inspected before use and disposed of if damaged. [1] Use proper glove removal technique to avoid skin contact. [1]
Skin and Body Protection	Laboratory coat.	N/A	Ensure it is fully buttoned to protect from splashes.
Respiratory Protection	Not required under normal use with adequate ventilation.	N/A	If vapors or mists are generated, work in a fume hood. For spills in poorly ventilated areas, a NIOSH-approved respirator may be necessary.

Step-by-Step Handling Protocol

1. Preparation and Precaution:

- Read and understand the Safety Data Sheet (SDS) for **P7170** before use.
- Ensure a safety shower and eyewash station are readily accessible.

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling larger quantities or if there is a potential for aerosol generation.

- Don the appropriate PPE as specified in the table above.

2. Handling and Use:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Keep the container tightly closed when not in use.
- After handling, wash hands thoroughly with soap and water.^[1]

3. Spill Management:

- Small Spills:
 - Absorb the spill with an inert, non-combustible material such as vermiculite, dry sand, or earth.
 - Place the absorbent material into a suitable, labeled container for chemical waste.
 - Clean the spill area with water.
- Large Spills:
 - Evacuate the area.
 - Ensure adequate ventilation.
 - Contain the spill using a non-combustible absorbent material.
 - Prevent the spill from entering drains.
 - Contact your institution's environmental health and safety department for assistance.

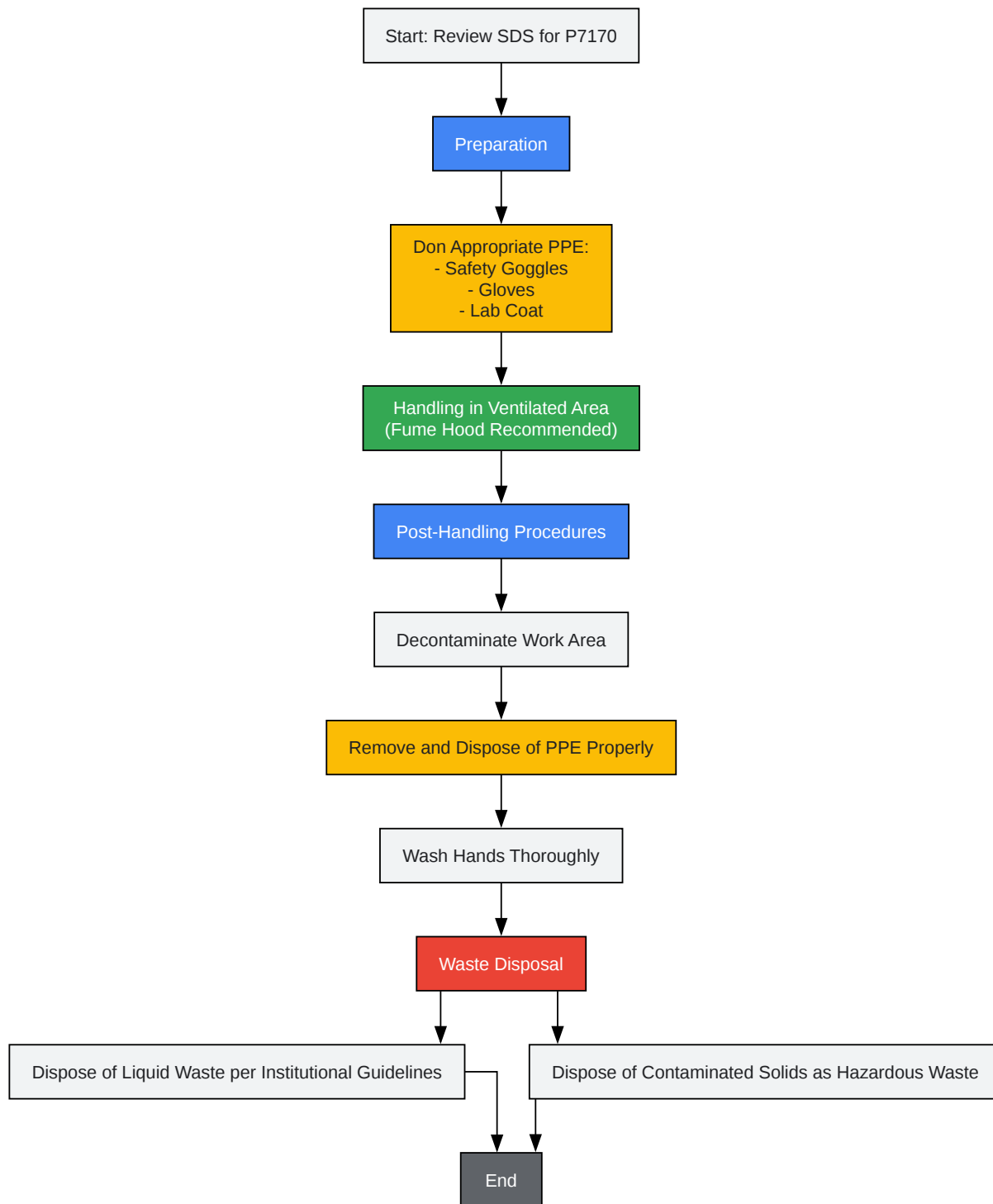
4. First Aid Measures:

- After eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do.[\[1\]](#) Consult a physician.
- After skin contact: Take off immediately all contaminated clothing. Rinse skin with water/shower.[\[1\]](#)
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[\[2\]](#) Consult a physician.

5. Disposal Plan:

- Dispose of unused product and contaminated materials through a licensed disposal company.[\[2\]](#)
- Do not dispose of the solution down the drain unless permitted by local regulations for dilute acetic acid solutions. Dilute solutions of less than 10% acetic acid may be neutralized with a base like sodium bicarbonate before drain disposal, but always check local guidelines first.
- Contaminated gloves and other disposable PPE should be placed in a designated chemical waste container.

Safe Handling Workflow for P7170



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Caption: Workflow for the safe handling of **P7170** from preparation to disposal.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. Safe Disposal Methods for Glacial Acetic Acid in Laboratory Environments [ysxlgacialaceticacid.com]
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